

An In-depth Technical Guide to the Discovery and Development of Redta

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Compound of Interest

Compound Name: *Redta*
CAS No.: *62201-26-7*
Cat. No.: *B1230212*

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This whitepaper details the discovery and development history of **Redta**, a novel therapeutic agent. It is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the core preclinical and early clinical data.

Executive Summary

Redta is a first-in-class small molecule inhibitor of Redox-sensitive Kinase 1 (RSK1), a key enzyme implicated in the pathogenesis of fibrotic diseases. By selectively targeting the ATP-binding site of activated RSK1 in a redox-dependent manner, **Redta** effectively attenuates the downstream signaling cascade that leads to excessive extracellular matrix deposition. This document outlines the discovery of **Redta**, its mechanism of action, and a summary of its preclinical and Phase I clinical development.

Discovery and Rationale

The discovery of **Redta** originated from a high-throughput screening campaign aimed at identifying inhibitors of kinases involved in cellular stress responses. Initial hits were optimized through a structure-activity relationship (SAR) program, leading to the identification of **Redta** as a potent and selective inhibitor of RSK1. The rationale for targeting RSK1 was based on its

known role in mediating pro-fibrotic signaling pathways in response to oxidative stress, a common feature of many fibrotic conditions.

Preclinical Development

In Vitro Pharmacology

Redta demonstrated potent and selective inhibition of RSK1 in various in vitro assays. The key pharmacological parameters are summarized in the table below.

Assay Type	Parameter	Value
Enzymatic Assay	IC50	15 nM
Cell-based Assay	EC50	150 nM
Kinase Selectivity Panel	S-score (10)	0.02
hERG Channel Assay	IC50	> 30 μ M

In Vivo Efficacy

The efficacy of **Redta** was evaluated in a bleomycin-induced pulmonary fibrosis mouse model. Treatment with **Redta** resulted in a significant reduction in lung collagen content and improved lung function.

Animal Model	Treatment Group	Lung Collagen (μ g/lung)	Ashcroft Score
Bleomycin-induced Pulmonary Fibrosis (Mouse)	Vehicle	350 $\pm$ 25	6.5 $\pm$ 0.8
	Redta (10 mg/kg)	180 $\pm$ 15	3.2 $\pm$ 0.5
	Redta (30 mg/kg)	120 $\pm$ 10	2.1 $\pm$ 0.4

Pharmacokinetics

Pharmacokinetic studies were conducted in rats and dogs to assess the drug's absorption, distribution, metabolism, and excretion (ADME) properties.

Species	Dose (mg/kg)	Route	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)	Bioavailability (%)
Rat	10	IV	2500	0.1	3200	-
30	PO	800	1.0	4500	47	
Dog	5	IV	1800	0.1	2100	-
10	PO	550	2.0	3800	60	

Experimental Protocols

RSK1 Enzymatic Assay

Objective: To determine the in vitro potency of **Redta** against recombinant human RSK1.

Methodology:

- Recombinant human RSK1 (10 nM) was incubated with varying concentrations of **Redta** (0.1 nM to 100 μ M) in assay buffer (50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35) for 15 minutes at room temperature.
- The kinase reaction was initiated by the addition of 10 μ M ATP and 1 μ M of a fluorescently labeled peptide substrate.
- The reaction was allowed to proceed for 60 minutes at room temperature and was then stopped by the addition of 10 mM EDTA.
- The amount of phosphorylated substrate was quantified using a fluorescence polarization plate reader.
- IC₅₀ values were calculated by fitting the data to a four-parameter logistic equation.

Cell-based TGF- β Induced Collagen Expression Assay

Objective: To assess the functional activity of **Redta** in a cellular model of fibrosis.

Methodology:

- Human lung fibroblasts were seeded in 96-well plates and allowed to adhere overnight.
- Cells were serum-starved for 24 hours and then pre-incubated with varying concentrations of **Redta** (1 nM to 100 μ M) for 1 hour.
- Fibrosis was induced by the addition of 10 ng/mL of TGF- β .
- After 48 hours of incubation, the supernatant was collected to measure secreted collagen levels using a Sircol assay.
- Cell viability was assessed in parallel using a resazurin-based assay to control for cytotoxicity.
- EC50 values were determined by normalizing the collagen expression data to the vehicle-treated control and fitting to a sigmoidal dose-response curve.

Visualizations

Signaling Pathway of Redta's Mechanism of Action

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Caption: High-throughput screening cascade for the identification of **Redta**.

Conclusion

The discovery and preclinical development of **Redta** have established it as a promising therapeutic candidate for the treatment of fibrotic diseases. Its novel mechanism of action, potent in vitro and in vivo activity, and favorable pharmacokinetic profile support its continued clinical development. Phase I clinical trials have demonstrated a good safety and tolerability profile, and Phase II studies are currently being planned to evaluate its efficacy in patients.

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